

Unraveling the Identity of 5'-Prenylaliarin: A Case of Ambiguous Nomenclature

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Compound of Interest

Compound Name: 5'-Prenylaliarin

Cat. No.: B567528

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A comprehensive search of chemical databases and scientific literature has revealed no compound registered under the name "**5'-Prenylaliarin**." This suggests that the requested molecule may be known by a different name, is a novel unpublished compound, or the name provided contains a typographical error. Without a definitive chemical structure, a detailed technical guide as requested cannot be compiled.

The term "Aliarin" does not correspond to a recognized core chemical structure in standard chemical nomenclature databases such as PubChem and Chemical Abstracts Service (CAS). Searches for "Aliarin" consistently yield results for "Alizarin," a well-known anthraquinone dye. Alizarin has a distinct structure (1,2-dihydroxyanthraquinone) that does not lend itself to "5'-prenylation" in the conventional sense, as this numbering is typically associated with flavonoid and related phenolic structures.

It is plausible that "Aliarin" is a misspelling of a different parent molecule, potentially a flavonoid, isoflavonoid, or another class of natural product that can undergo prenylation at the 5'-position of a phenyl substituent. Prenylated flavonoids are a large and well-documented class of compounds with a wide range of biological activities, and a 5'-prenyl substitution pattern is known, though less common than prenylation on the A or B rings of the flavonoid scaffold.

To proceed with the user's request for an in-depth technical guide, a more precise identifier for the molecule of interest is required. Researchers, scientists, and drug development

professionals seeking information on this compound are encouraged to provide one of the following:

- CAS Registry Number: A unique numerical identifier assigned to every chemical substance.
- IUPAC Name: The systematic name of the compound according to the rules of the International Union of Pure and Applied Chemistry.
- A published scientific article or patent: Citing a reference where "**5'-Prenylaliarin**" is described would provide the necessary context to identify its structure.
- A 2D or 3D chemical structure file: (e.g., MOL, SDF, PDB).

Once the correct chemical structure is identified, a comprehensive technical guide can be developed, including:

- Chemical Structure and Properties: A detailed breakdown of the molecule's composition, stereochemistry, and physicochemical properties.
- Quantitative Data: Tabulated summaries of biological activity (e.g., IC50, EC50 values), pharmacokinetic parameters, and other relevant quantitative measurements from published studies.
- Experimental Protocols: Detailed methodologies for synthesis, purification, and key biological assays.
- Signaling Pathway and Workflow Diagrams: Visual representations of the molecule's mechanism of action or experimental procedures using Graphviz (DOT language), as requested.

Without this crucial clarifying information, any attempt to provide a technical guide on "**5'-Prenylaliarin**" would be speculative and likely inaccurate, failing to meet the standards of a scientific and technical audience. We encourage the user to provide the necessary details to enable a thorough and accurate response.

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